

Essential Safety and Handling Guide for BPhBT [4-(2-Bromoethyl)phenol]

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Compound of Interest

Compound Name: BPhBT

Cat. No.: B1212908

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **BPhBT**, also known as 4-(2-Bromoethyl)phenol. Adherence to these guidelines is critical to ensure laboratory safety and minimize risk to personnel.

Immediate Safety Information

4-(2-Bromoethyl)phenol is classified as a hazardous substance with the following primary risks:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation: Can cause serious and potentially damaging eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **BPhBT**. The following table summarizes the required equipment for various stages of handling.

| PPE Category | Equipment Specification | Purpose |
|-------------------------|---|---|
| Hand Protection | Nitrile gloves are recommended for incidental contact. For prolonged handling or direct contact, consider heavier-duty gloves such as butyl rubber or neoprene. | To prevent skin contact and irritation. |
| Eye and Face Protection | Chemical splash goggles are required at all times. A face shield should be worn in addition to goggles when there is a significant risk of splashing. | To protect against eye irritation and serious eye damage. |
| Body Protection | A standard laboratory coat must be worn. For procedures with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended. | To protect skin and clothing from contamination. |
| Respiratory Protection | All handling of solid BPhBT or solutions should be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors. | To avoid respiratory tract irritation. |

Quantitative Hazard and Toxicity Data

The following table summarizes key hazard information for 4-(2-Bromoethyl)phenol. Toxicity data for the closely related compound, phenol, is provided as a reference.

| Data Point | Classification/Value | Source Compound |
|--------------------------------------|---|------------------------|
| GHS Hazard Class | Skin Irritant (Category 2) | 4-(2-Bromoethyl)phenol |
| GHS Hazard Class | Serious Eye Irritation (Category 2A) | 4-(2-Bromoethyl)phenol |
| GHS Hazard Class | Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory Irritation) | 4-(2-Bromoethyl)phenol |
| Acute Oral Toxicity (LD50, Rat) | 317 mg/kg | Phenol[3] |
| Acute Dermal Toxicity (LD50, Rabbit) | 630 mg/kg | Phenol[3] |

Experimental Protocols and Handling Procedures

The following is a generalized, step-by-step protocol for handling **BPhBT** in a laboratory setting. This should be adapted to the specifics of your experimental design.

Preparation and Reaction Setup:

- Preparation: Before starting, ensure that the chemical fume hood is operational and that all necessary PPE is correctly worn. Prepare a designated waste container for halogenated phenolic waste.
- Weighing: Tare a suitable container inside the fume hood. Carefully weigh the required amount of solid **BPhBT**, minimizing the creation of dust.
- Dissolution: If the protocol requires a solution, add the solvent to the solid **BPhBT** in the fume hood. Gently swirl or stir to dissolve.
- Reaction: Set up the reaction apparatus within the fume hood. If heating is required, use a controlled heating mantle and ensure the setup is secure.

Post-Reaction Work-up and Purification:

- **Quenching:** If necessary, quench the reaction carefully in the fume hood, being mindful of any potential exothermic processes.
- **Extraction and Washing:** If performing a liquid-liquid extraction, use a separatory funnel clamped securely within the fume hood. Vent the funnel frequently.
- **Drying and Filtration:** Dry the organic layer with a suitable drying agent. Perform filtrations within the fume hood.
- **Solvent Removal:** Remove solvent using a rotary evaporator located in a well-ventilated area or within a fume hood.
- **Purification:** If further purification is needed (e.g., chromatography), perform these steps in a well-ventilated area, minimizing exposure to the purified compound.

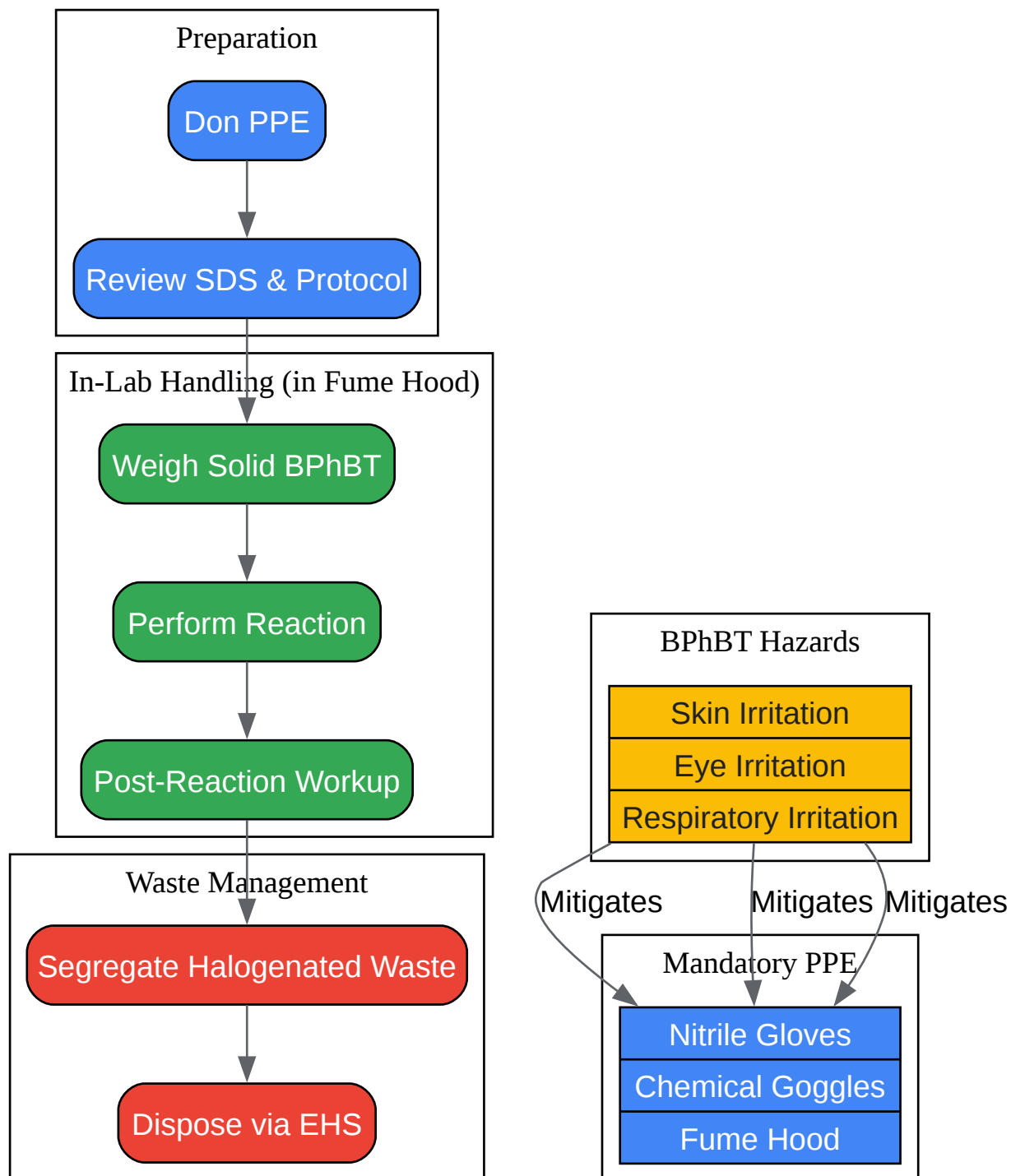
Disposal Plan

Proper disposal of **BPhBT** and associated waste is crucial to prevent environmental contamination and ensure safety.

- **Solid BPhBT Waste:** Unused or expired solid **BPhBT** should be collected in a clearly labeled, sealed container as "Halogenated Phenolic Hazardous Waste."
- **Liquid BPhBT Waste:** Solutions containing **BPhBT** should be collected in a separate, sealed, and clearly labeled container for halogenated liquid waste. Do not mix with non-halogenated waste streams.
- **Contaminated Materials:** All materials that have come into contact with **BPhBT**, such as gloves, pipette tips, and paper towels, should be disposed of in a designated solid hazardous waste container.
- **Disposal Procedure:** All **BPhBT** waste is classified as hazardous and must be disposed of through your institution's environmental health and safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow and Safety Relationships

The following diagrams illustrate the logical workflow for handling **BPhBT** and the relationship between hazards and required PPE.



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References

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